

Lansoprazole sodium stability and storage conditions

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Compound Focus: Lansoprazole Sodium

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Stability of Lansoprazole Formulations

The table below summarizes the quantitative stability findings for different lansoprazole formulations from the search results.

Formulation	Storage Condition	Stability Duration	Key Findings & Quantitative Data	Source / Citation
Extemporaneous Oral Suspension (3 mg/mL in 8.4% sodium bicarbonate)	Room Temperature (approx. 20-25°C)	48 hours	Lost >10% of lansoprazole concentration after 48 hours. [1]	(J Pediatr Pharmacol Ther. 2013)
Extemporaneous Oral Suspension (3 mg/mL in 8.4% sodium bicarbonate)	Refrigerated (approx. 2-8°C)	7 days	Maintained chemical integrity for 7 days. Stability compromised prior to previously reported 14 days. [1]	(J Pediatr Pharmacol Ther. 2013)

Formulation	Storage Condition	Stability Duration	Key Findings & Quantitative Data	Source / Citation
Gastro-resistant Capsules (repackaged in MCAs)	Controlled Ambient (20°C/40% RH)	8 weeks	Physical stability (dissolution performance) was acceptable and within British Pharmacopoeia specifications after 8 weeks. [2]	(PMC, 2017)

Analytical Methods for Stability Assessment

For researchers requiring precise quantification and stability monitoring, the following validated chromatographic methods are available.

LC-MS/MS Method for Suspension Analysis

This method was used to determine the stability of the extemporaneous lansoprazole suspension. [1]

- **Objective:** To quantify lansoprazole concentration in a suspension vehicle over time.
- **Sample Preparation:** Suspensions are prepared in triplicate. Samples are spiked with **omeprazole** (10 mg/L) as an **internal standard**. [1]
- **Analytical Technique:** Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- **Chromatographic Conditions:**
 - **Detection:** Positive electrospray LC-MS/MS.
 - **MS/MS Transitions:**
 - Lansoprazole: m/z 370 → 252
 - Omeprazole (Internal Standard): m/z 346 → 198
 - **Calibration Range:** 5 to 25 mg/L, validated per FDA Guidance. [1]
- **Additional Monitoring:** The pH of the suspension is monitored throughout the study. [1]

Stability-Indicating RP-HPLC Method

This method separates lansoprazole from its acid-induced degradation products. [3]

- **Objective:** To determine lansoprazole in the presence of its degradation products.
- **Analytical Technique:** Reversed-Phase High Performance Liquid Chromatography (RP-HPLC).
- **Chromatographic Conditions:**
 - **Column:** Nova-Pak C18
 - **Mobile Phase:** 0.05 M Potassium Dihydrogen Phosphate : Methanol : Acetonitrile (5:3:2 v/v/v)
 - **Detection Wavelength:** 280 nm
 - **Flow Rate:** Not specified in the abstract [3]
- **Method Performance:**
 - **Linearity Range:** 2-20 µg/mL
 - **Recovery:** 100.61 ± 0.84%
 - **Detection Limit (LOD):** 0.55 µg/mL [3]

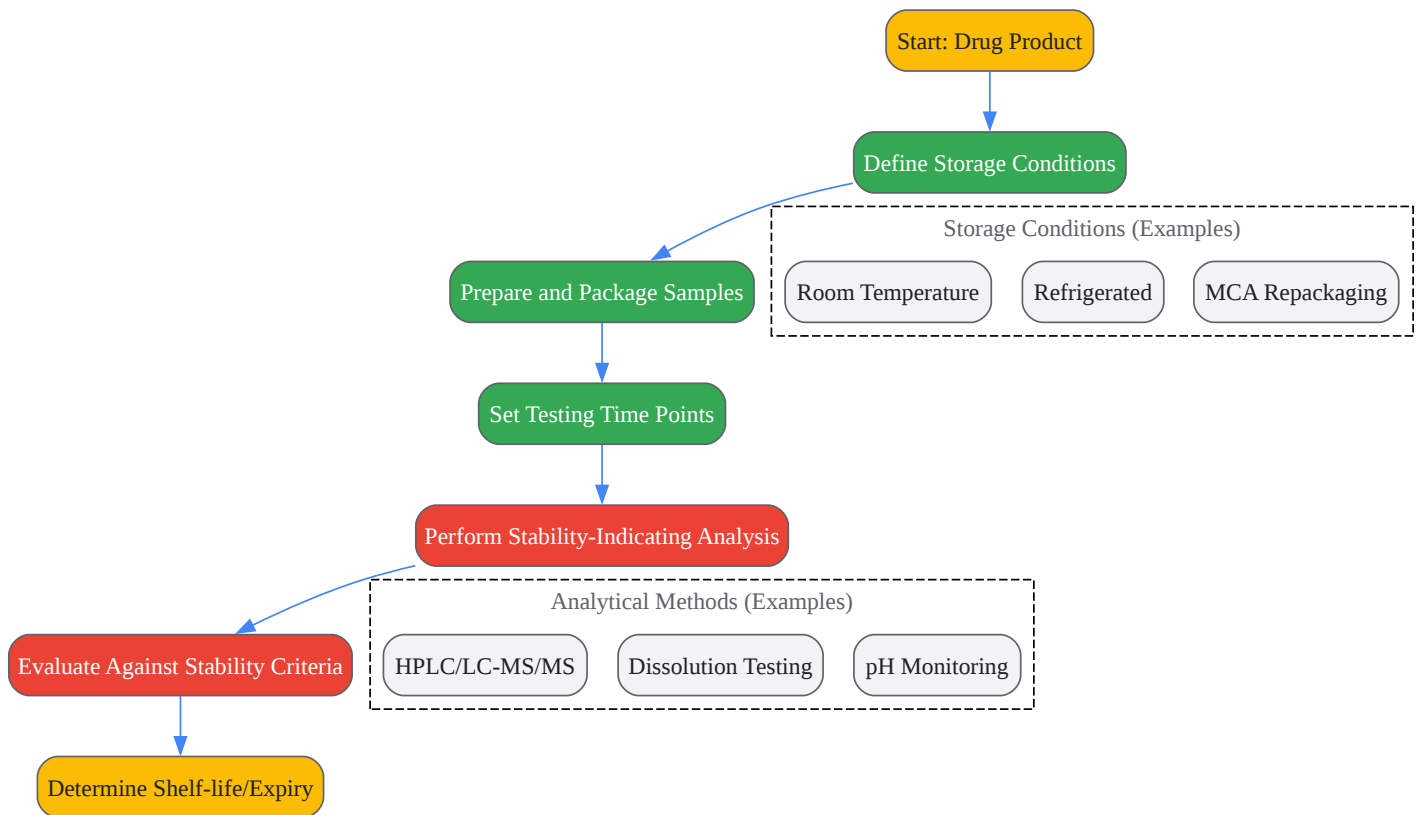
HPLC Method for Related Substances

This method is designed for detecting impurities in lansoprazole sulfide, an intermediate. [4]

- **Analytical Technique:** HPLC with UV detection.
- **Chromatographic Conditions:**
 - **Column:** C18 (250 mm x 4.6 mm, 5 µm)
 - **Mobile Phase:** Gradient mixture of **formic acid** and **acetonitrile**
 - **Flow Rate:** 1.0 mL/min
 - **Detection Wavelength:** 260 nm [4]
- **Method Performance:**
 - The method successfully resolves lansoprazole sulfide from its impurities (LAN30-I & LAN30-II) with a resolution >2.0.
 - **Quantitation Limit (LOQ):** 0.01% for lansoprazole sulfide [4]

Stability Assessment Workflow

The following diagram illustrates a general workflow for assessing the stability of a drug product, integrating the key aspects from the search results.



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A workflow for stability assessment of drug products, covering key testing stages.

Key Storage & Handling Recommendations

- **Extemporaneous Suspensions:** Should be used within **48 hours** if stored at room temperature and within **7 days** if refrigerated. [1]

- **Repackaged Dosage Forms:** Gastro-resistant capsules repackaged into multicompartiment compliance aids (MCAs) can maintain physical stability for up to **8 weeks** under controlled ambient conditions (20°C/40% RH). [2]
- **General Handling:** As with many pharmaceuticals, lansoprazole products should be stored in a **dry, cool, and well-ventilated place**, protected from light and incompatible materials. [5]

Limitations and Further Research

- **API-Specific Data:** The search results lack detailed stability data (e.g., ICH long-term studies) specifically for the pure **Lansoprazole sodium** API. The available information focuses on formulated products.
- **Recent Studies:** The most specific stability study on chemical degradation is from 2013. [1] For the most current regulatory guidance on API stability, consulting official ICH guidelines and recent pharmacopeial monographs is essential.

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